

The Versatility of 3-Bromoanisole: A Technical Guide to Emerging Research Areas

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromoanisole

Cat. No.: B1666278

[Get Quote](#)

Abstract

As a readily available and versatile building block, **3-Bromoanisole** (1-bromo-3-methoxybenzene) presents a significant opportunity for innovation across multiple scientific disciplines. Its distinct electronic properties and reactivity, governed by the meta-positioning of the bromo and methoxy groups, make it an ideal starting material for the synthesis of complex molecules. This technical guide explores key research areas where **3-Bromoanisole** is a critical component, including the development of novel therapeutics and advanced organic electronic materials. We provide a comprehensive overview of its core reactivity, detailed experimental protocols for pivotal transformations, and quantitative data to inform future research and development. This document is intended for researchers, medicinal chemists, and materials scientists seeking to leverage the synthetic potential of this important intermediate.

Introduction: Chemical Profile and Strategic Importance

3-Bromoanisole is a colorless to pale yellow liquid characterized by a bromine atom and a methoxy group attached to a benzene ring.[1][2] This substitution pattern provides a unique combination of reactivity; the bromo group serves as an excellent handle for carbon-carbon and carbon-nitrogen bond formation via cross-coupling reactions, while the methoxy group influences the electronic nature and solubility of derivative compounds.[3] Its utility as a key intermediate is well-established in the synthesis of pharmaceuticals, agrochemicals, and fine

chemicals.[1][4] Notably, it is a crucial precursor in the industrial synthesis of the analgesic drug Tramadol.[4][5] The strategic importance of **3-Bromoanisole** lies in its ability to serve as a foundational scaffold for generating molecular diversity, enabling the exploration of new chemical space in drug discovery and materials science.

For easy reference, the fundamental physicochemical properties of **3-Bromoanisole** are summarized in the table below.

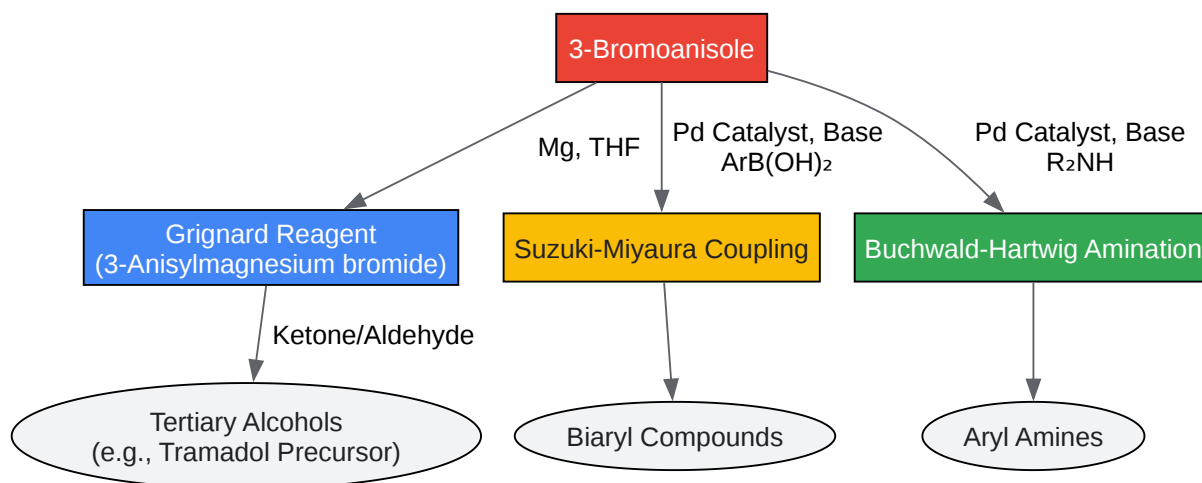
Property	Value	Reference(s)
CAS Number	2398-37-0	[1]
Molecular Formula	C ₇ H ₇ BrO	[1]
Molecular Weight	187.04 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[1]
Boiling Point	210-211 °C	[1]
Density	1.477 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.563	[1]
Solubility	Soluble in alcohol, ether, benzene; insoluble in water.	[3][4]

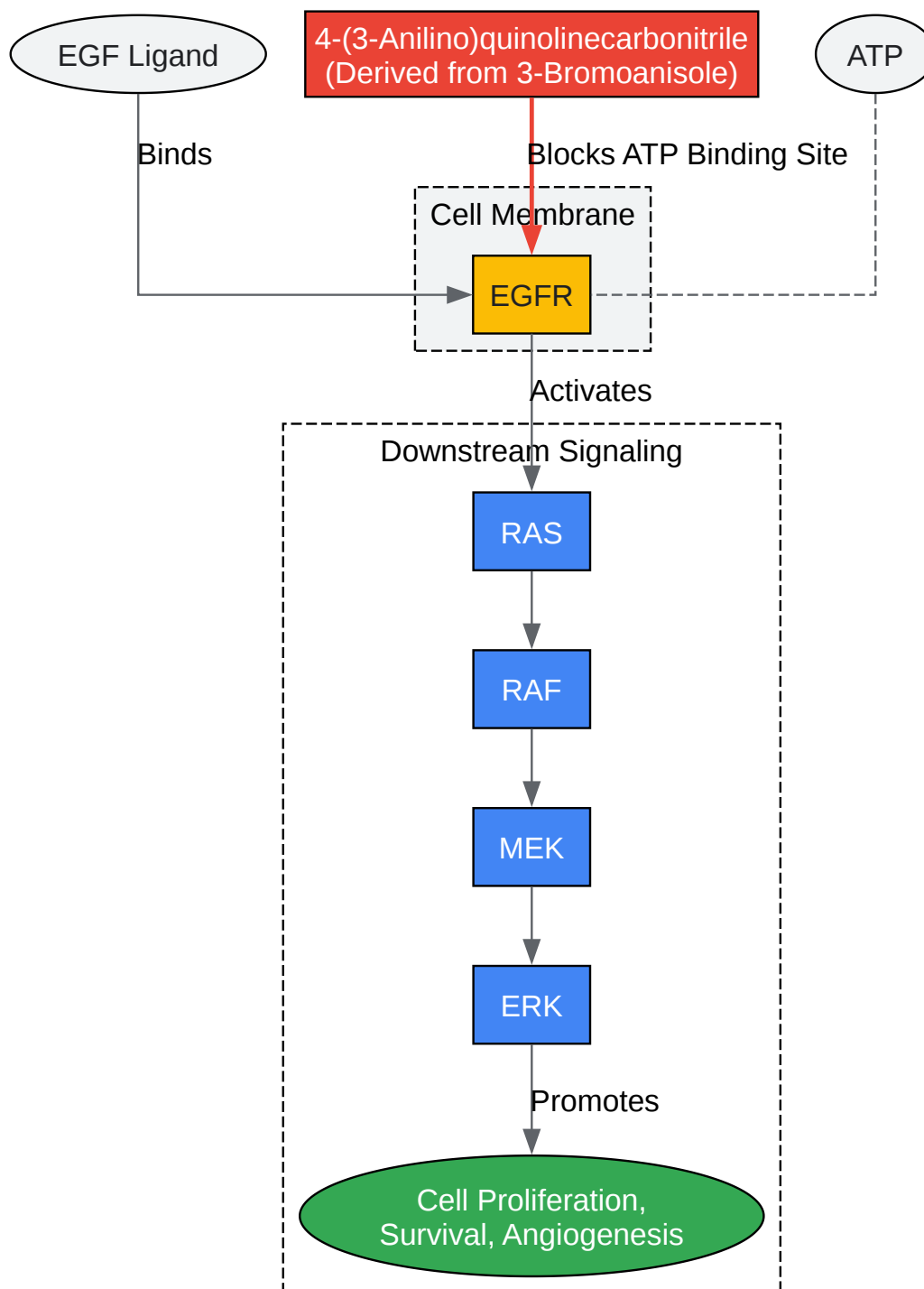
Core Reactivity & Synthetic Pathways

The synthetic utility of **3-Bromoanisole** is dominated by its participation in three main classes of reactions: organometallic formation, palladium-catalyzed cross-coupling, and nucleophilic substitution. These reactions provide access to a vast array of more complex derivatives.

Logical Flow of Synthetic Transformations

The following diagram illustrates the primary synthetic pathways originating from **3-Bromoanisole**, leading to diverse functionalized products.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A comprehensive pathway map of epidermal growth factor receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. ClinPGx [clinpgx.org]
- 4. Epidermal growth factor receptor - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Versatility of 3-Bromoanisole: A Technical Guide to Emerging Research Areas]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666278#potential-research-areas-involving-3-bromoanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com